

Preparation of Enasidenib-d6 Stock and Working Solutions: An Application Note

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Compound of Interest

Compound Name: Enasidenib-d6

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This document provides detailed protocols for the preparation of **Enasidenib-d6** stock and working solutions for use in a variety of research applications. Enasidenib is a selective, oral inhibitor of mutated isocitrate dehydrogenase 2 (IDH2) enzymes.[1][2] The deuterated form, **Enasidenib-d6**, is frequently used as an internal standard in pharmacokinetic and pharmacodynamic studies.

Data Presentation

The following tables summarize the key quantitative data for the preparation of **Enasidenib-d6** solutions.

Table 1: Enasidenib Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	91.67	193.65
Ethanol	100.0	211.25

Data is for the non-deuterated Enasidenib and is expected to be comparable for **Enasidenib-d6**.^[1]

Table 2: Preparation of **Enasidenib-d6** Stock Solutions

Desired Concentration	Volume of Solvent per 1 mg	Volume of Solvent per 5 mg	Volume of Solvent per 10 mg
1 mM	2.11 mL	10.56 mL	21.12 mL
5 mM	0.42 mL	2.11 mL	4.22 mL
10 mM	0.21 mL	1.06 mL	2.11 mL
50 mM	0.04 mL	0.21 mL	0.42 mL

Calculations are based on the molecular weight of Enasidenib and are expected to be very similar for **Enasidenib-d6**.[\[1\]](#)

Experimental Protocols

Materials:

- **Enasidenib-d6** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, absolute
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)

Protocol 1: Preparation of a 10 mM **Enasidenib-d6** Stock Solution in DMSO

- Weighing: Accurately weigh the desired amount of **Enasidenib-d6** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh approximately 4.73 mg of **Enasidenib-d6** (adjusting for the molecular weight of the deuterated form).

- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Enasidenib-d6** powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Mixing:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If necessary, briefly sonicate the vial in a water bath to ensure complete dissolution.
- **Storage:** Store the stock solution at -20°C or -80°C in a tightly sealed, light-protected vial. For long-term storage, aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a 1 μ M **Enasidenib-d6** Working Solution

- **Thawing:** Thaw the 10 mM **Enasidenib-d6** stock solution at room temperature.
- **Serial Dilution:** Perform a serial dilution to achieve the desired final concentration. For a 1 μ M working solution, a common method is a 1:1000 dilution of the 10 mM stock solution.
 - Pipette 999 μ L of the desired cell culture medium or assay buffer into a sterile tube.
 - Add 1 μ L of the 10 mM **Enasidenib-d6** stock solution to the tube.
- **Mixing:** Vortex the working solution gently to ensure homogeneity.
- **Use:** Use the freshly prepared working solution immediately in your experiments. Do not store diluted working solutions for extended periods.

Stability and Handling:

- **Stock Solutions:** When stored properly at -20°C or -80°C, DMSO stock solutions of Enasidenib are generally stable for several months. Avoid repeated freeze-thaw cycles.
- **Working Solutions:** Aqueous working solutions should be prepared fresh for each experiment and used promptly. The stability of Enasidenib in aqueous solutions can be limited.

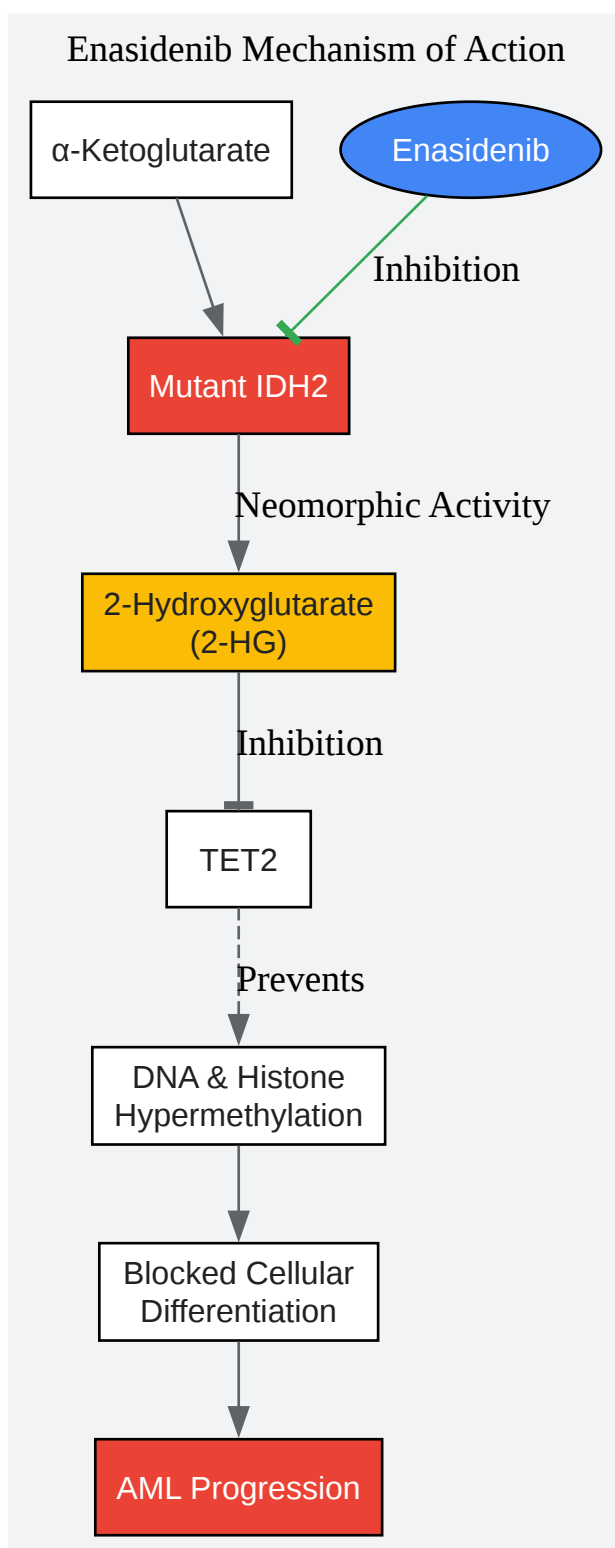
Visualizations

The following diagrams illustrate the experimental workflow for solution preparation and the signaling pathway affected by Enasidenib.



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Caption: Experimental workflow for preparing **Enasidenib-d6** stock and working solutions.



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Caption: Enasidenib inhibits mutant IDH2, blocking the production of 2-HG and restoring cellular differentiation.

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References

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